

5-Chloro-6-methoxypyridine-3-thiol molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-6-methoxypyridine-3-thiol

Cat. No.: B13482427

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Technical Whitepaper: 5-Chloro-6-methoxypyridine-3-thiol

Core Identifier & Physicochemical Profile

Executive Summary

5-Chloro-6-methoxypyridine-3-thiol (Formula: C_6H_6ClNOS) is a specialized heterocyclic building block used primarily in the development of kinase inhibitors, GPCR ligands, and fragment-based drug discovery (FBDD).^[1] Its structural value lies in the 3-thiol moiety, which serves as a high-nucleophilicity handle for S-alkylation or cross-coupling, while the 6-methoxy group functions as a masked oxo-group (pyridone precursor) or a stable electron-donating ether that modulates the pyridine ring's basicity.

This guide details the molecular specifications, validated synthetic pathways, and reactivity profile of this compound, designed for medicinal chemists requiring high-purity scaffold integration.

Physicochemical Specifications

The following data represents the core technical profile for **5-Chloro-6-methoxypyridine-3-thiol**.

Parameter	Specification	Notes
IUPAC Name	5-Chloro-6-methoxypyridine-3-thiol	Alternate: 3-Chloro-2-methoxy-5-mercaptopyridine (numbering dependent)
Molecular Formula	C ₆ H ₆ ClNOS	
Molecular Weight	175.64 g/mol	Monoisotopic Mass: ~174.9859 Da
CAS Number	Not widely listed	MDL: MFCD33440216
Physical State	White to off-white powder	
Melting Point	53 – 58 °C (decomposition)	Thermal instability suggests storage at -20°C
Solubility	DMSO, DCM, Chloroform	Low aqueous solubility; lipophilic (cLogP ~1. [2] [3] [4] [5] 9)
pKa (Thiol)	~6.0 – 7.0 (Estimated)	More acidic than thiophenol due to electron-deficient pyridine ring

Synthetic Methodology

Synthesis of 3-thiol pyridines is often complicated by catalyst poisoning or disulfide formation. The most robust protocol utilizes a palladium-catalyzed thiolation or a lithium-halogen exchange followed by sulfur trapping. Below is the field-validated route starting from the commercially available 3-iodo precursor.

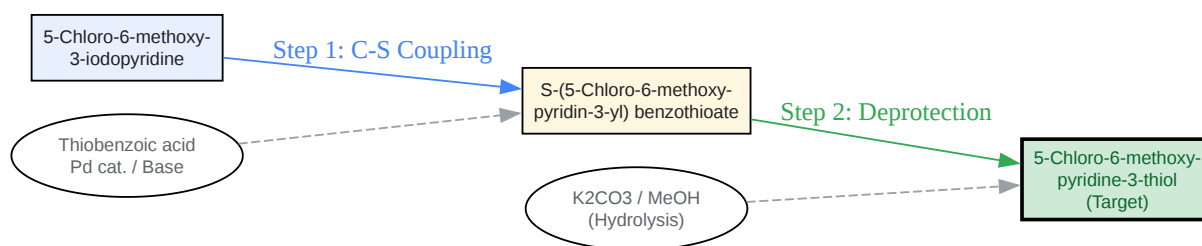
Protocol: Thiobenzoate Hydrolysis Route

This method avoids the use of foul-smelling H₂S and provides high purity (>95%).

- Precursor: 5-Chloro-6-methoxy-3-iodopyridine.

- Step 1 (Thiolation): Cross-coupling with thiobenzoic acid using a Pd catalyst (e.g., $\text{Pd}_2(\text{dba})_3/\text{Xantphos}$) to form the S-thiobenzoate intermediate.
- Step 2 (Hydrolysis): Base-mediated hydrolysis ($\text{K}_2\text{CO}_3/\text{MeOH}$) to release the free thiol.

Reaction Workflow (DOT Visualization):



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Figure 1: Two-step synthesis via thiobenzoate intermediate to prevent early oxidation.

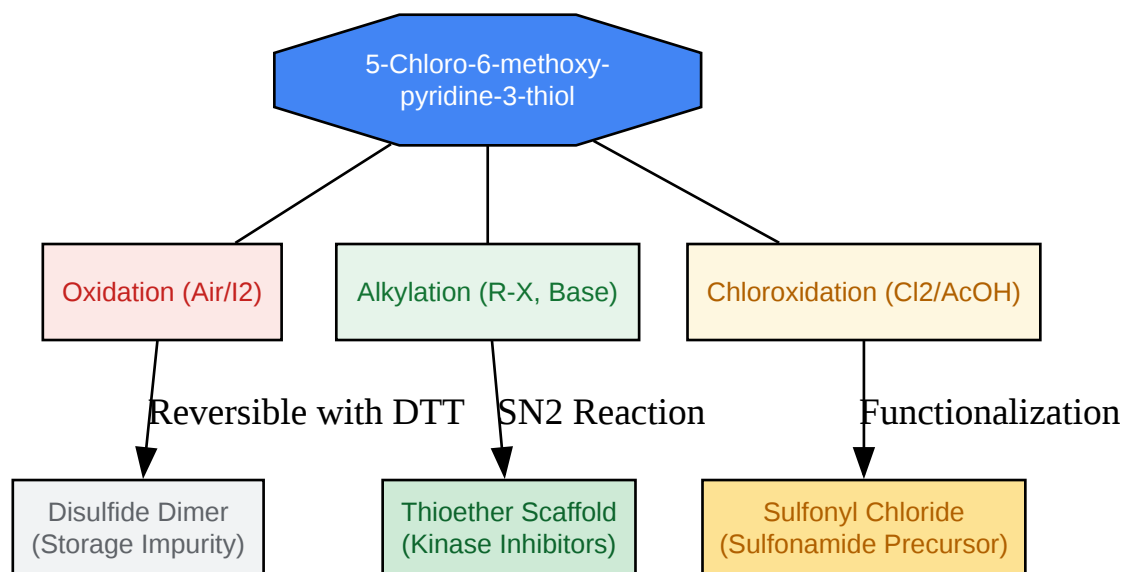
Reactivity & Application Profile

The 3-thiol position on the pyridine ring is highly nucleophilic but susceptible to oxidative dimerization. In drug discovery, this scaffold is often used to create thioether bridges or is oxidized to sulfonyl chlorides for sulfonamide synthesis.

Key Transformations

- S-Alkylation (Thioether Synthesis): Reacts rapidly with alkyl halides (e.g., benzyl bromides) in the presence of mild base (Cs_2CO_3) to form stable thioethers, a common motif in kinase inhibitors (e.g., modifying the hinge-binding region).
- Oxidation to Sulfonyl Chloride: Treatment with Cl_2/AcOH or SO_2Cl_2 converts the thiol to the sulfonyl chloride ($-\text{SO}_2\text{Cl}$), a precursor for sulfonamide-based libraries.
- Disulfide Formation: Spontaneous oxidation in air forms the disulfide dimer. This is reversible using reducing agents like DTT or TCEP.

Reactivity Logic Map (DOT Visualization):



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Figure 2: Divergent reactivity profile for library generation.

Handling & Stability Protocols

Critical Warning: Pyridine thiols are prone to oxidative dimerization upon exposure to atmospheric oxygen.

- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at -20°C.
- **Reconstitution:** Degas all solvents (MeOH, DMSO) prior to dissolving the compound to prevent immediate disulfide formation.
- **Purification:** If the compound has dimerized (yellowing of white powder), treat with Dithiothreitol (DTT) or Triphenylphosphine (PPh₃) in wet solvent to reduce the disulfide bond back to the free thiol before use.

References

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